

3-Chloro-4,5-difluorobenzoic acid chemical structure and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-4,5-difluorobenzoic acid

Cat. No.: B136782

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In-Depth Technical Guide: 3-Chloro-4,5-difluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chloro-4,5-difluorobenzoic acid** (CAS No. 150444-95-4), a key chemical intermediate in various fields of chemical synthesis. This document collates its chemical identity, physical properties, and safety information, and outlines general synthetic and analytical workflows relevant to its production and characterization.

Chemical Identity and Physicochemical Properties

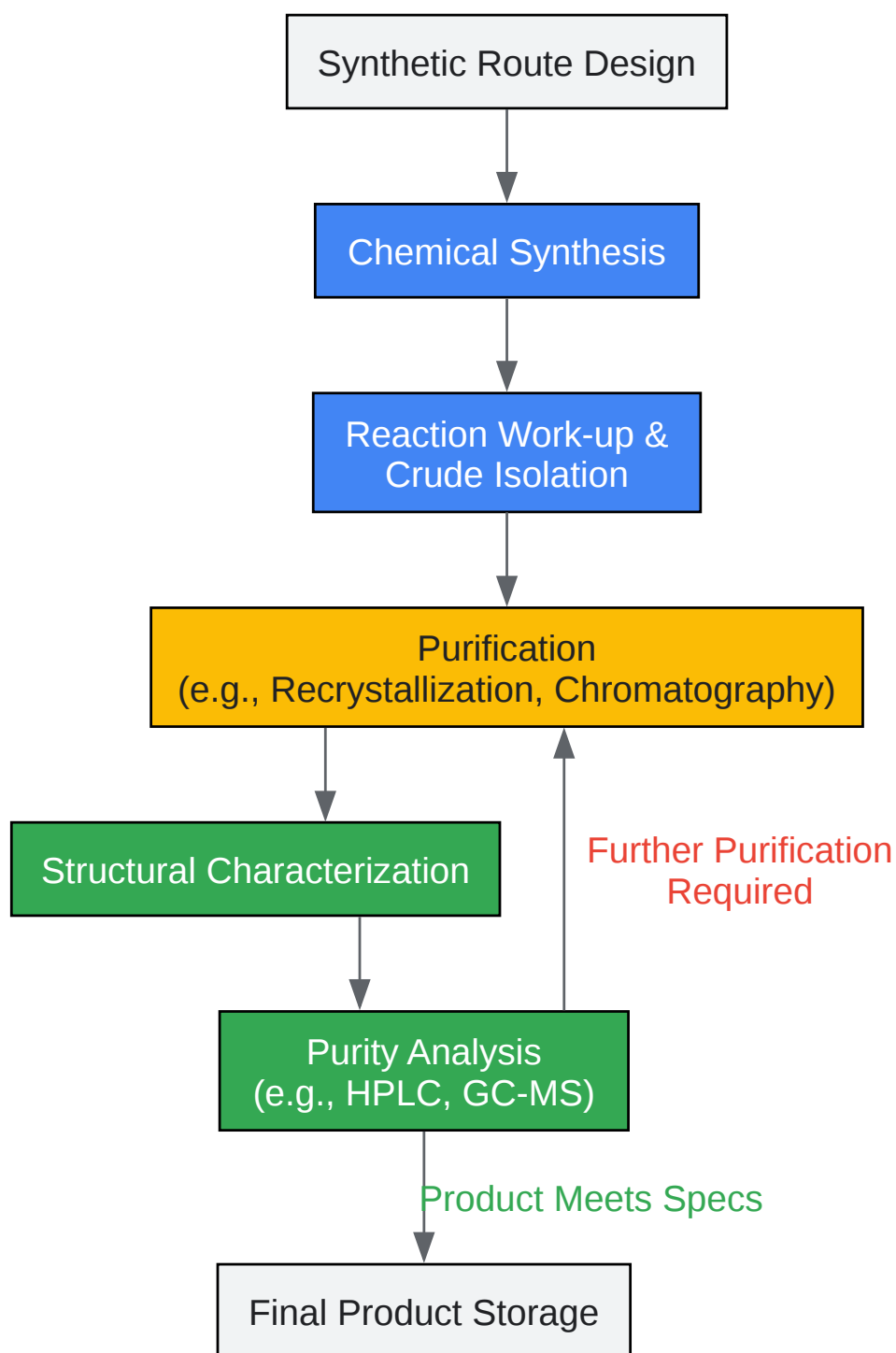
3-Chloro-4,5-difluorobenzoic acid is a halogenated aromatic carboxylic acid. The presence of chlorine and fluorine substituents on the benzene ring significantly influences its chemical reactivity and physical properties, making it a valuable building block in the synthesis of complex molecules, particularly in the pharmaceutical and liquid crystal industries.^[1]

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
CAS Number	150444-95-4	[2][3]
Molecular Formula	C ₇ H ₃ ClF ₂ O ₂	[2][3][4]
Molecular Weight	192.55 g/mol	[4]
InChI Key	RRJYBDSJDKWHOS-UHFFFAOYSA-N	[4]
SMILES String	O=C(O)C1=CC(F)=C(F)C(Cl)=C1	[4]
Physical Form	Solid	[4]
Boiling Point	283.3 ± 35.0 °C (Predicted)	[2][3]
Density	1.573 ± 0.06 g/cm ³ (Predicted)	[2]
LogP	2.316	[3]

Chemical Structure

The structure of **3-Chloro-4,5-difluorobenzoic acid**, featuring a carboxylic acid group and three halogen substituents on the benzene ring, is depicted below.



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- To cite this document: BenchChem. [3-Chloro-4,5-difluorobenzoic acid chemical structure and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136782#3-chloro-4-5-difluorobenzoic-acid-chemical-structure-and-cas-number]

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